

Stability and Storage of 3-Nitro-5-iodobenzotrifluoride: A Technical Guide

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Compound of Interest

Compound Name: 3-Nitro-5-iodobenzotrifluoride

Cat. No.: B1313531

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Nitro-5-iodobenzotrifluoride** (CAS No: 41253-01-4). The information presented herein is crucial for maintaining the integrity of the compound in research and development settings, ensuring the reliability and reproducibility of experimental results. This document details known stability characteristics, recommended storage protocols, and potential degradation pathways based on available data for the compound and structurally related molecules.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Nitro-5-iodobenzotrifluoride** is provided in the table below. These properties are fundamental to understanding its handling and storage requirements.

Property	Value	Reference
Molecular Formula	$C_7H_3F_3INO_2$	[1] [2]
Molecular Weight	317.01 g/mol	[1]
Appearance	Light red to light yellow liquid	[3]
Boiling Point	76 - 79 °C @ 15 mmHg	[3]
Melting Point	-8.33 °C	[3]
Flash Point	68 °C	[3]
Specific Gravity	1.851 g/cm ³	[3]

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the chemical integrity of **3-Nitro-5-iodobenzotrifluoride**. The following conditions are recommended based on safety data sheets and general chemical safety practices.

Parameter	Recommendation	Citation
Temperature	Store in a cool place.	[4] [5] [6]
Atmosphere	Store in a dry and well-ventilated place. For long-term storage, consider storing under an inert atmosphere, such as argon, especially if the compound is sensitive to air and moisture.	[4] [6] [7]
Light Exposure	Protect from direct sunlight and light. Some related compounds are noted to be light-sensitive.	[3] [5] [7]
Container	Keep container tightly closed. Use suitable, closed containers for storage and disposal.	[3] [4] [5] [6]
Incompatible Materials	Avoid strong oxidizing agents.	[3] [5]

Stability Profile and Potential Degradation Pathways

While specific quantitative stability data for **3-Nitro-5-iodobenzotrifluoride** is not readily available in the public domain, the stability can be inferred from the behavior of structurally similar compounds, namely nitroaromatics, iodinated aromatics, and benzotrifluorides.

3.1. General Stability

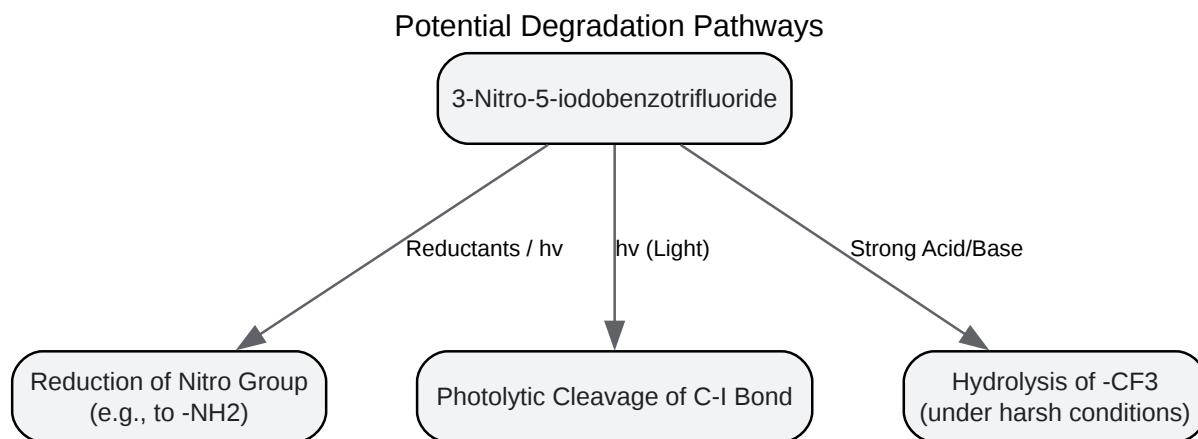
The trifluoromethyl group generally imparts high chemical and thermal stability to the benzene ring.[\[8\]](#) However, the presence of nitro and iodo groups introduces potential sites for degradation. Nitroaromatic compounds can be susceptible to reduction, while the carbon-iodine bond can be subject to cleavage, particularly under photolytic conditions.

3.2. Potential Degradation Pathways

Based on literature for related compounds, the following degradation pathways are plausible for **3-Nitro-5-iodobenzotrifluoride**:

- Photodegradation: Aromatic nitro compounds are known to undergo photodegradation.[3][4][5] This can involve the reduction of the nitro group and cleavage of the C-I bond. The process often follows first-order kinetics.[3]
- Reductive Degradation: The nitro group can be reduced to a nitroso, hydroxylamino, or amino group. This is a common metabolic pathway for nitroaromatic compounds in biological systems and can also occur chemically.[9]
- Hydrolysis: While the benzotrifluoride moiety is generally stable, extreme pH conditions could potentially lead to the hydrolysis of the trifluoromethyl group, although this is less likely under standard storage conditions. The C-I bond may also be susceptible to hydrolysis under certain conditions.

Below is a diagram illustrating a potential degradation pathway for **3-Nitro-5-iodobenzotrifluoride** based on known reactions of similar compounds.



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A diagram of potential degradation routes.

Experimental Protocols for Stability Assessment

To quantitatively assess the stability of **3-Nitro-5-iodobenzotrifluoride**, a stability-indicating analytical method should be developed and validated. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and effective technique for this purpose.

4.1. General Protocol for a Forced Degradation Study

Forced degradation studies are essential to identify potential degradation products and to establish the stability-indicating nature of an analytical method.

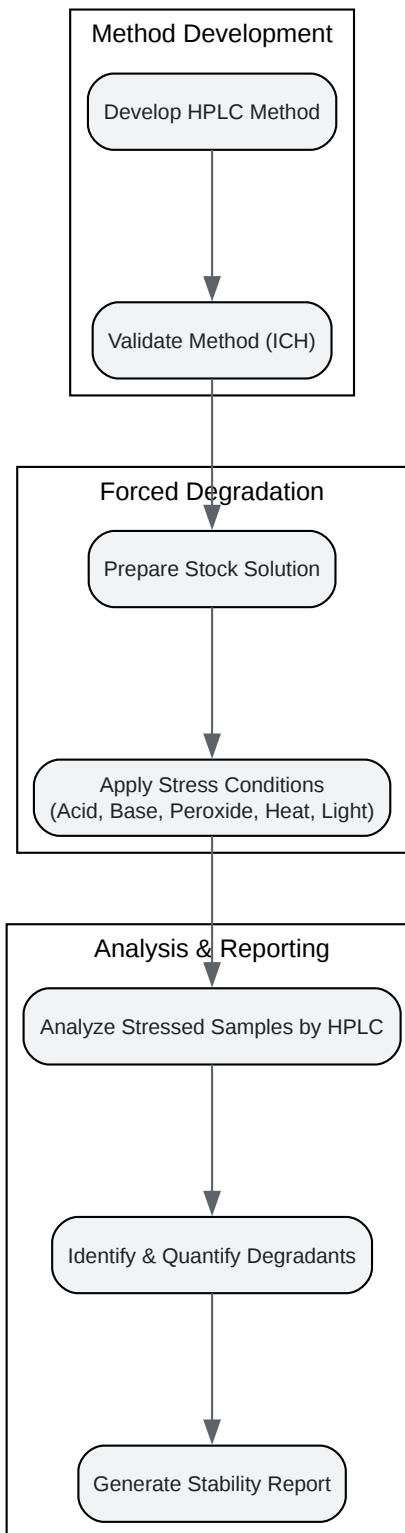
- Preparation of Stock Solution: Prepare a stock solution of **3-Nitro-5-iodobenzotrifluoride** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- Stress Conditions: Subject aliquots of the stock solution to the following stress conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Heat the solid compound at 105°C for 24 hours.
 - Photodegradation: Expose the solution to UV light (e.g., 254 nm) for 24 hours.
- Sample Analysis: After the specified time, neutralize the acidic and basic samples. Dilute all samples to an appropriate concentration and analyze by HPLC.
- Method Validation: The analytical method should be validated according to ICH guidelines, demonstrating specificity, linearity, accuracy, precision, and robustness.[\[10\]](#)[\[11\]](#)

4.2. Recommended HPLC Method Parameters (Starting Point)

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Isocratic or gradient elution with a mixture of acetonitrile and water or a suitable buffer.
Flow Rate	1.0 mL/min
Detection	UV at a suitable wavelength (to be determined by UV scan)
Injection Volume	10-20 μ L
Column Temperature	30-40 °C

The following diagram illustrates a general workflow for conducting a stability study.

Workflow for Stability Assessment

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A general workflow for a chemical stability study.

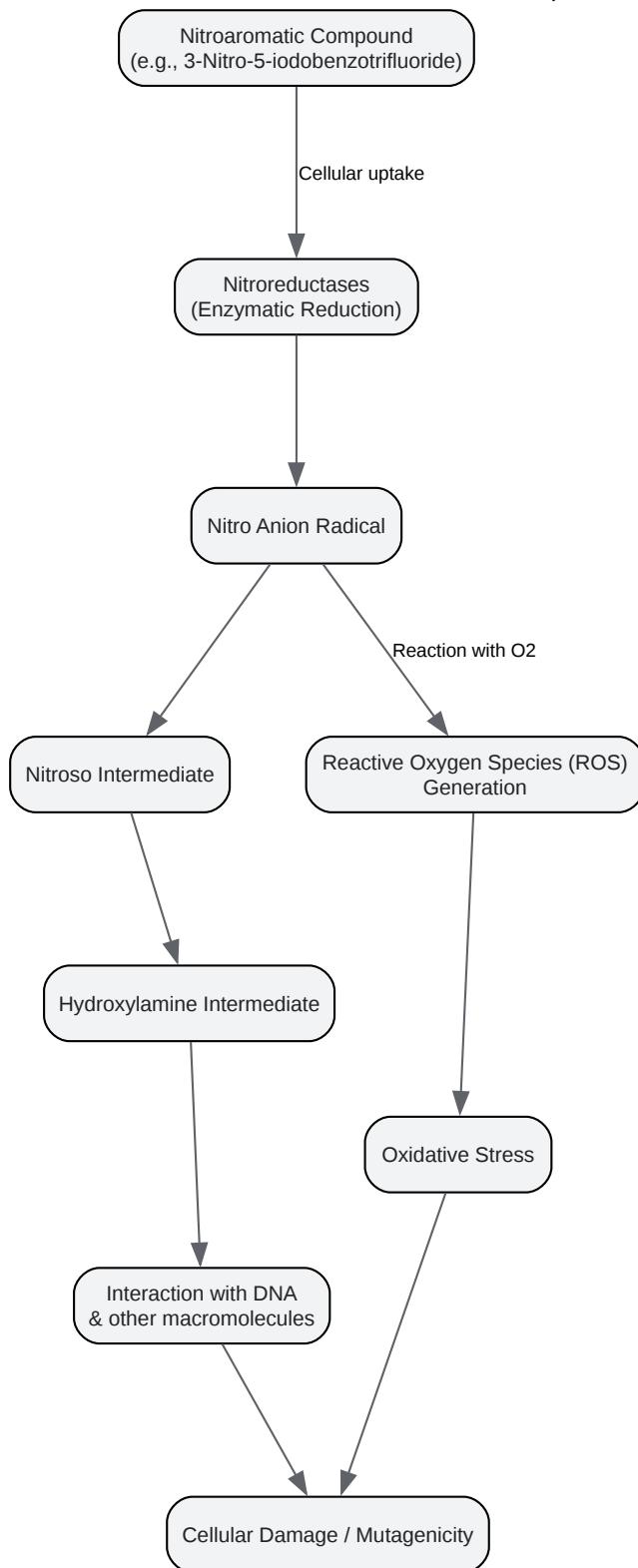
Biological Implications and Signaling Pathways

While specific studies on the biological activity and signaling pathways of **3-Nitro-5-iodobenzotrifluoride** are limited, the toxicity of nitroaromatic compounds is generally linked to the enzymatic reduction of the nitro group.^{[9][12]} This can lead to the formation of reactive intermediates that can cause cellular damage.

The bioreduction of nitroaromatics can generate reactive oxygen species (ROS), leading to oxidative stress.^[12] The hydroxylamino derivatives formed during reduction can also interact with macromolecules like DNA, potentially leading to mutagenic effects.^[9]

The diagram below illustrates a generalized pathway for the bioactivation and toxicity of nitroaromatic compounds.

Generalized Bioactivation of Nitroaromatic Compounds

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A diagram of potential nitroaromatic bioactivation.

Conclusion

3-Nitro-5-iodobenzotrifluoride should be stored in a cool, dry, dark, and well-ventilated area in a tightly sealed container, away from incompatible materials such as strong oxidizing agents. While specific stability data is lacking, potential degradation pathways include photodegradation and reduction of the nitro group. For rigorous stability assessment, a validated stability-indicating analytical method, such as HPLC, should be employed through forced degradation studies. The biological activity and toxicity, though not specifically studied, are likely to follow the general pathways of other nitroaromatic compounds, involving reductive bioactivation. Adherence to the storage and handling guidelines outlined in this document is essential for maintaining the quality and reliability of **3-Nitro-5-iodobenzotrifluoride** for research and development purposes.

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